

# Application Note: Characterization of Synthetic Whitlockite using XRD and FTIR

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## Compound of Interest

Compound Name: Whitlockite

Cat. No.: B577102

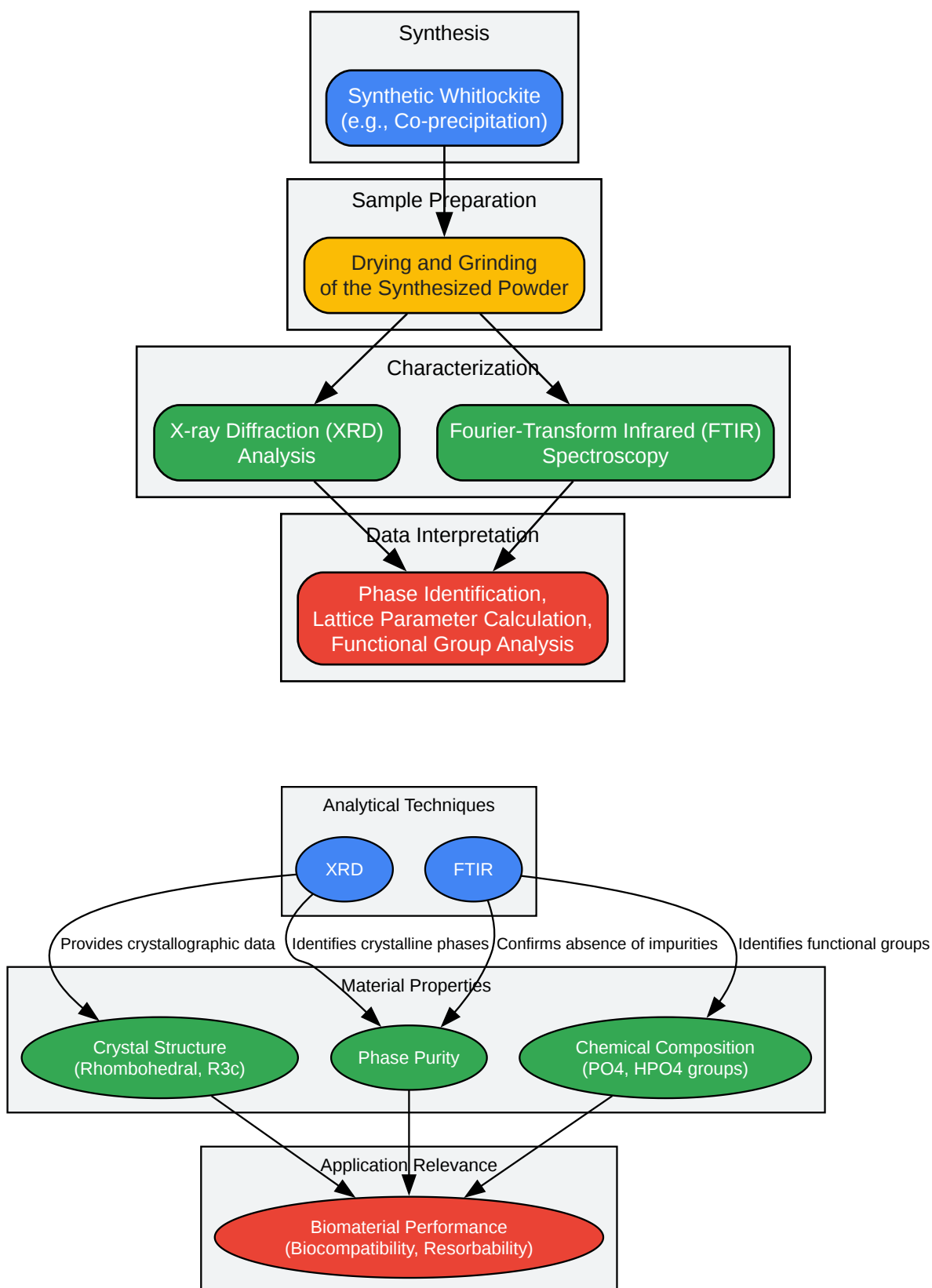
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## Introduction

Synthetic **whitlockite** [ $\text{Ca}_{18}\text{Mg}_2(\text{HPO}_4)_2(\text{PO}_4)_{12}$ ] is a bioceramic material of significant interest in the fields of bone tissue engineering and drug delivery, owing to its biocompatibility, bioresorbability, and osteoinductive properties.[1][2] As the second most abundant mineral in bone, its synthetic analogues are being extensively investigated as bone graft substitutes and carriers for therapeutic agents.[3][4] Accurate characterization of synthetic **whitlockite** is crucial to ensure phase purity and structural integrity, which are critical for its performance in biomedical applications. This application note provides detailed protocols for the characterization of synthetic **whitlockite** using X-ray Diffraction (XRD) and Fourier-Transform Infrared Spectroscopy (FTIR), two powerful non-destructive techniques for analyzing the crystallographic structure and chemical composition of materials.

Experimental Workflow for Characterization of Synthetic **Whitlockite**



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## References

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